

Technical Guide: 2-(Pyridin-3-ylmethoxy)benzaldehyde

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Compound of Interest

Compound Name: 2-(Pyridin-3-ylmethoxy)benzaldehyde

CAS No.: 114483-63-5

Cat. No.: B1309692

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CAS Number: 114483-63-5 Synonyms: 2-[(Pyridin-3-yl)methoxy]benzaldehyde; 3-(2-Formylphenoxy)methylpyridine[1][2]

Executive Summary & Chemical Identity

2-(Pyridin-3-ylmethoxy)benzaldehyde is a critical pharmacophore intermediate used primarily in the development of allosteric hemoglobin modulators for the treatment of Sickle Cell Disease (SCD).[2] Structurally, it consists of a salicylaldehyde (2-hydroxybenzaldehyde) scaffold O-alkylated with a 3-picolyl (pyridin-3-ylmethyl) group.[2]

Its aldehyde functionality serves as a "warhead" for reversible Schiff base formation with the N-terminal valine of the hemoglobin

-chain, a mechanism validated by drugs like Voxelotor (GBT440). This guide details the synthesis, characterization, and application of this compound in medicinal chemistry.[2]

Chemical Profile

Property	Specification
CAS Number	114483-63-5
Molecular Formula	
Molecular Weight	213.23 g/mol
Appearance	Off-white solid or viscous amber oil (purity dependent)
Solubility	Soluble in DMSO, DMF, DCM, Methanol; Sparingly soluble in water
Key Functional Groups	Aldehyde (Electrophile), Pyridine (Basic/H-bond acceptor), Ether (Linker)

Synthesis & Manufacturing Protocol

The most robust route for synthesizing **2-(Pyridin-3-ylmethoxy)benzaldehyde** is a Williamson Ether Synthesis.^[2] This protocol utilizes a base-mediated

nucleophilic substitution between salicylaldehyde and 3-(chloromethyl)pyridine hydrochloride.^[2]

Reagents & Materials^{[2][4][5][6][7][8]}

- Substrate: Salicylaldehyde (1.0 eq)
- Electrophile: 3-(Chloromethyl)pyridine hydrochloride (1.1 eq)^[2]
- Base: Potassium Carbonate () (2.5 eq) – Anhydrous, freshly ground.^[2]
- Catalyst: Potassium Iodide (KI) (0.1 eq) – Finkelstein condition to accelerate reaction.^[2]
- Solvent: N,N-Dimethylformamide (DMF) or Acetonitrile (ACN).^[2]

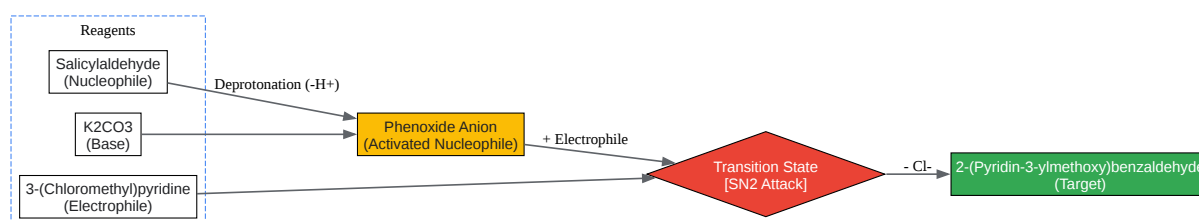
Step-by-Step Methodology

- Activation: In a round-bottom flask equipped with a magnetic stir bar, dissolve Salicylaldehyde (10 mmol) in anhydrous DMF (20 mL).
- Deprotonation: Add (25 mmol) in a single portion. Stir at room temperature for 15 minutes. The solution will turn yellow/orange due to the formation of the phenoxide anion.[\[2\]](#)
- Addition: Add 3-(Chloromethyl)pyridine hydrochloride (11 mmol) and catalytic KI (1 mmol).
- Reaction: Heat the mixture to 60–80°C under an inert atmosphere (or Ar) for 4–6 hours. Monitor by TLC (30% EtOAc/Hexanes) or LC-MS.[\[2\]](#)
- Workup:
 - Cool to room temperature.[\[2\]](#)[\[3\]](#)
 - Pour the reaction mixture into ice-cold water (100 mL) to precipitate the product or induce oil separation.
 - Extract with Ethyl Acetate (mL).[\[2\]](#)
 - Wash the combined organic layers with Brine (mL) to remove DMF.[\[2\]](#)
 - Dry over anhydrous , filter, and concentrate in vacuo.
- Purification: If necessary, purify via flash column chromatography (SiO₂, Gradient: 0-40% EtOAc in Hexanes).

Reaction Mechanism

The reaction proceeds via a classic

mechanism.[2] The phenoxide anion, generated by the base, attacks the methylene carbon of the 3-picolyl chloride, displacing the chloride ion.[2]



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Figure 1: Synthetic pathway via Williamson Ether Synthesis.[2]

Analytical Characterization

To validate the identity of CAS 114483-63-5, the following spectral data is expected.

Nuclear Magnetic Resonance (-NMR)

- Solvent:

or

- Aldehyde (-CHO): Singlet,

ppm.[2] Distinctive downfield shift confirming the aldehyde is intact.[2]

- Ether Linker (-O-

-Py): Singlet,

ppm.[2] Key diagnostic peak for O-alkylation.[2]

- Aromatic Protons (Salicyl ring): Multiplet,

ppm (4H).[2]

- Pyridine Protons:

- H-2 (adjacent to N): Singlet/Doublet,

ppm.[2]

- H-6 (adjacent to N): Doublet,

ppm.[2]

- H-4, H-5: Multiplets,

ppm.[2][4]

Mass Spectrometry (LC-MS)[2]

- Ionization Mode: ESI (+)

- Molecular Ion:

[2]

- Fragment: Loss of pyridine ring or aldehyde may be observed at higher collision energies.[2]

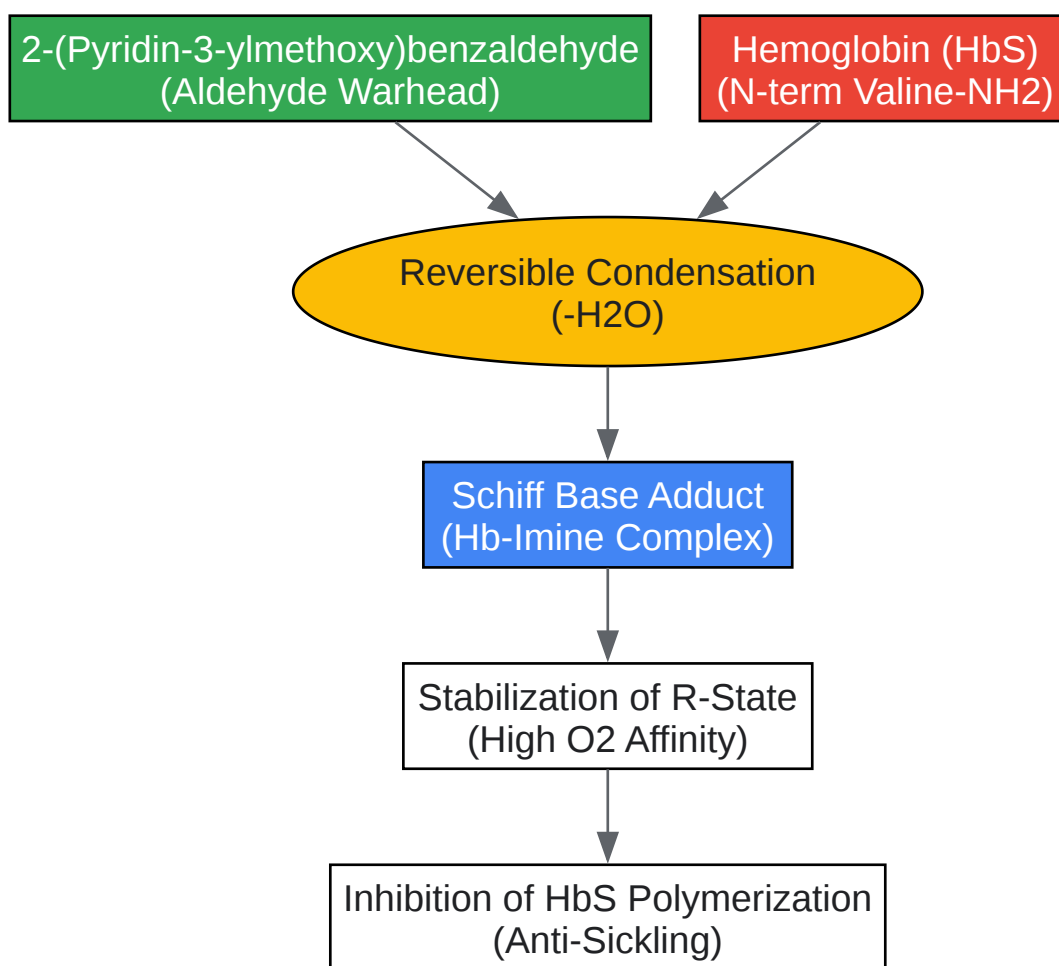
Applications in Drug Discovery

This compound is a functional analogue of the pharmacophore found in Voxelotor (GBT440).[2]
Its primary utility lies in its ability to modulate hemoglobin oxygen affinity.[2]

Mechanism of Action: Schiff Base Formation

The aldehyde group forms a reversible covalent bond (Schiff base/imine) with the N-terminal valine residue of the hemoglobin

-chain.[2] This modification stabilizes the R-state (oxygenated) of hemoglobin, preventing the polymerization of Sick Hemoglobin (HbS) under hypoxic conditions.[2]



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Figure 2: Mechanism of Action for Hemoglobin Modulation.[2]

Research Uses

- SAR Studies: Used as a simplified model to test the effect of pyridine positioning (2-yl vs 3-yl vs 4-yl) on Hb binding affinity.[2]
- Ligand Synthesis: The aldehyde serves as a precursor for synthesizing more complex amine ligands via reductive amination.[2]
- Metal Chelation: The pyridine nitrogen and the ether oxygen can participate in metal coordination, useful in designing metallo-drugs.[2]

Safety & Handling

- Hazards: Like most benzaldehydes and pyridines, this compound acts as a skin and eye irritant.[2] It may cause respiratory irritation if inhaled.[2]
- Storage: Store under inert gas () at 2–8°C to prevent oxidation of the aldehyde to the carboxylic acid.
- Disposal: Dispose of as hazardous organic waste containing nitrogen heterocycles.[2]

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